

Cobalt(II) Iodide Dihydrate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Cobalt(2+);diiodide;dihydrate

Cat. No.: B082627

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for Cobalt(II) iodide dihydrate. The information is intended to support laboratory personnel in minimizing risks and ensuring a safe working environment when handling this compound.

Hazard Identification and Classification

Cobalt(II) iodide dihydrate is a hazardous substance that requires careful handling. It is classified as harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It can cause skin and eye irritation, and may lead to skin sensitization.^{[1][2][3]} There is also evidence to suggest that it may be a suspected mutagen.^{[3][4]}

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The classification for Cobalt(II) iodide is summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2][5][6]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[6]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[3][7]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects[3][7]
Carcinogenicity	Category 1B	H350: May cause cancer[3]
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child[8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[6]
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[8]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Property	Value
Molecular Formula	CoI ₂ ·2H ₂ O
Molecular Weight	348.77 g/mol
Appearance	Black powder or crystals[6][7]
Odor	Odorless[7]
Melting Point	>515 °C (anhydrous)[1]
Boiling Point	570 °C (anhydrous)[6]
Density	5.45 g/mL at 25 °C (anhydrous)[1]
Solubility in Water	67.0 g/100 mL[6]
Stability	Stable under recommended storage conditions. [1] Light sensitive and hygroscopic.[1][7]

Toxicological Information

While specific toxicological data for Cobalt(II) iodide dihydrate is limited, data from the closely related compound, Cobalt(II) chloride, provides an indication of its potential toxicity. Prolonged exposure to iodides may lead to skin rashes, headaches, and irritation of mucous membranes.
[1]

Toxicity Endpoint	Value	Species	Note
Acute Oral Toxicity (LD50)	537 mg/kg	Rat	Data for Cobalt(II) chloride[8]
Acute Dermal Toxicity (LD50)	>2,000 mg/kg	Rat	Data for Cobalt(II) chloride[8]
Acute Inhalation Toxicity (LC50)	No data available		

Exposure Controls and Personal Protection

To minimize exposure and ensure personnel safety, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Engineering Controls

- Ventilation: Work with Cobalt(II) iodide dihydrate should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of dust.[\[1\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield. [1]
Skin Protection	
- Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). [1]
- Body Protection	A lab coat or other protective clothing to prevent skin contact. [1]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 or P1 respirator should be worn. [1]

Safe Handling and Storage

Handling

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store under an inert gas due to its hygroscopic and light-sensitive nature.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Experimental Protocols

The following are generalized protocols for common laboratory procedures involving Cobalt(II) iodide dihydrate. These should be adapted to specific experimental needs and performed in accordance with institutional safety guidelines.

Weighing and Transferring Cobalt(II) Iodide Dihydrate Solid

- Preparation:
 - Ensure all necessary PPE is worn (lab coat, gloves, safety goggles).
 - Perform the procedure within a chemical fume hood.
 - Designate a specific area for weighing and decontaminate it before and after use.
- Procedure:
 - Use a clean, dry weighing boat or paper.
 - Carefully scoop the desired amount of Cobalt(II) iodide dihydrate from the stock container onto the weighing vessel. Avoid creating dust.
 - Close the stock container immediately after use.
 - To transfer the weighed solid, gently tap the weighing vessel to guide the powder into the receiving flask or beaker. A powder funnel can be used to minimize spillage.

- Cleanup:
 - Wipe the spatula and weighing area with a damp cloth or paper towel to collect any residual dust.
 - Dispose of the weighing boat/paper and cleaning materials as hazardous waste.

Preparing a Cobalt(II) Iodide Dihydrate Solution

- Preparation:
 - Wear appropriate PPE (lab coat, gloves, safety goggles).
 - Conduct the procedure in a chemical fume hood.
- Procedure:
 - Weigh the required amount of Cobalt(II) iodide dihydrate following the protocol in section 6.1.
 - Place a stir bar in a beaker or flask of appropriate size.
 - Add the desired solvent (e.g., deionized water) to the beaker, typically about 80% of the final volume.
 - While stirring, slowly add the weighed Cobalt(II) iodide dihydrate to the solvent.
 - Continue stirring until the solid is completely dissolved.
 - Once dissolved, transfer the solution to a volumetric flask.
 - Rinse the beaker with a small amount of the solvent and add the rinsing to the volumetric flask to ensure all the compound is transferred.
 - Bring the solution to the final volume with the solvent.
 - Stopper and invert the flask several times to ensure homogeneity.
- Storage:

- Transfer the prepared solution to a clearly labeled, sealed container. The label should include the chemical name, concentration, date of preparation, and any relevant hazard warnings.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [1]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. [1]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [1]

Spill Response

In the event of a spill, follow the established emergency procedures. The general workflow for a minor spill is outlined below. For major spills, evacuate the area and contact emergency services.

Spill Response Workflow for Cobalt(II) Iodide Dihydrate.

Disposal Considerations

All waste containing Cobalt(II) iodide dihydrate should be treated as hazardous waste.

- Solid Waste: Collect solid waste, including contaminated PPE and cleaning materials, in a sealed, clearly labeled container.
- Liquid Waste: Collect aqueous solutions in a designated, sealed waste container.
- Disposal Method: Dispose of all waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific disposal procedures. Do not dispose of down the drain.^[1]

This technical guide is intended to provide comprehensive safety and handling information for Cobalt(II) iodide dihydrate. It is not a substitute for proper training and adherence to institutional safety protocols. Always consult the Safety Data Sheet (SDS) for the most current and detailed information before working with any hazardous chemical.

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References

- 1. oxfordlabchem.com [oxfordlabchem.com]
- 2. Page loading... [guidechem.com]
- 3. fishersci.com [fishersci.com]
- 4. Cobaltous iodide - Hazardous Agents | Haz-Map [haz-map.com]
- 5. echemi.com [echemi.com]
- 6. Cobalt(II) iodide - Wikipedia [en.wikipedia.org]
- 7. WERCS Studio - Application Error [assets.thermofisher.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
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